

physical and chemical properties of allylpalladium(ii) chloride dimer

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Allylpalladium(II) chloride dimer*

Cat. No.: B078185

[Get Quote](#)

Allylpalladium(II) Chloride Dimer: A Technical Guide

Introduction

Allylpalladium(II) chloride dimer, with the chemical formula $[(\eta^3\text{-C}_3\text{H}_5)\text{PdCl}]_2$, is a cornerstone organometallic compound and a vital catalyst in the field of organic synthesis.[1] This air-stable, yellow crystalline solid is one of the most frequently utilized transition metal allyl complexes, prized for its role as a precatalyst in a myriad of chemical transformations, including cross-coupling reactions, nucleophilic additions, and C-H functionalization.[1][2][3] Its dimeric structure, featuring two palladium atoms bridged by chloride ligands, is a key feature that dictates its reactivity. This guide provides an in-depth overview of its physical and chemical properties, experimental protocols for its synthesis, and illustrates its fundamental chemical behavior.

Physical and Spectroscopic Properties

The dimer is a pale yellow to yellow-green crystalline powder.[1][2][4] It is insoluble in water but shows solubility in organic solvents such as chloroform, benzene, acetone, and methanol.[1] The compound's stability allows for short-term storage at room temperature, though long-term storage at 2-8°C is recommended to prevent degradation.[4][5]

Table 1: Physical Properties of **Allylpalladium(II) Chloride Dimer**

Property	Value	References
Molecular Formula	C ₆ H ₁₀ Cl ₂ Pd ₂	[1][4]
Molar Mass	365.85 g/mol	[1]
Appearance	Pale yellow, crystalline solid	[1]
Melting Point	120-156 °C (decomposes)	[1][4][5]
Solubility in Water	Insoluble	[1]
Solubility (Other)	Chloroform, benzene, acetone, methanol	[1]
Storage Temperature	2-8°C (long-term)	[5]

Table 2: Spectroscopic Data for **Allylpalladium(II) Chloride Dimer**

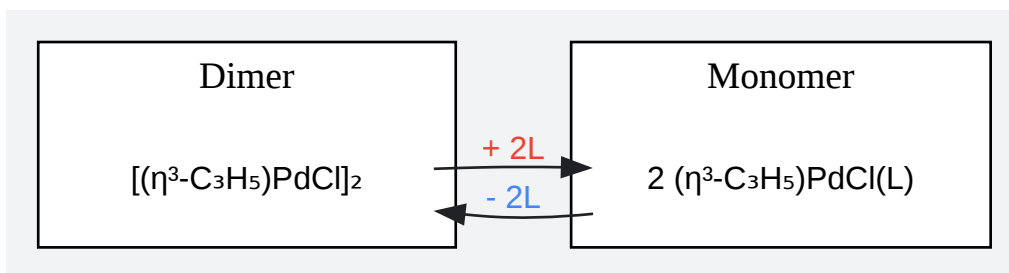
Technique	Data	References
¹ H NMR (in C ₆ D ₆)	δ 1.38 (s, 3H), δ 2.32 (d, 2H), δ 3.41 (d, 2H)	[6]
Crystal Structure	Monoclinic	[1]
Space Group	P2 ₁ /n	[1]

Chemical Properties and Reactivity

Allylpalladium(II) chloride dimer is a versatile precatalyst that participates in a wide array of organic reactions.[1] Its utility stems from the reactivity of the π-allyl ligand and the palladium center.

Dimer-Monomer Equilibrium

A crucial aspect of its chemistry is the cleavage of the chloride bridges by Lewis bases (L) to form a monomeric adduct, (η³-C₃H₅)PdCl(L). This monomer is often the catalytically active species. The dissociation energy for the dimer to break into two (η³-C₃H₅)PdCl monomers has been determined to be 28 kJ/mol.[1]



[Click to download full resolution via product page](#)

Caption: Dimer-monomer equilibrium of allylpalladium(II) chloride.

Key Reactions

The compound is a staple in palladium-catalyzed reactions:

- Heck Reaction: Catalyzes the carbon-carbon bond formation between an alkene and an aryl or vinyl halide.[7]
- Cross-Coupling Reactions: It is a precatalyst for Suzuki-Miyaura and Buchwald-Hartwig coupling reactions.[7]
- Allylic Alkylation: The Tsuji-Trost reaction, a fundamental transformation involving the nucleophilic attack on the allyl group, often employs this dimer as a starting material.
- C-H Functionalization: Used to prepare arylthiophene derivatives through cross-coupling with aryl halides.[3]
- Synthesis of Catalysts: It serves as a precursor for creating other important catalysts, such as N-heterocyclic carbene (NHC)-palladium complexes and cationic palladium catalysts.[2][7]

The catalytic cycle typically involves the oxidative addition of a substrate to the palladium center, followed by migratory insertion and reductive elimination to yield the product and regenerate the catalyst.[7]

Experimental Protocols

Synthesis of Allylpalladium(II) Chloride Dimer

A common and reliable method for synthesizing the dimer involves the reaction of palladium(II) chloride with allyl chloride in a methanol-water solution, facilitated by carbon monoxide.[\[1\]](#)[\[2\]](#)

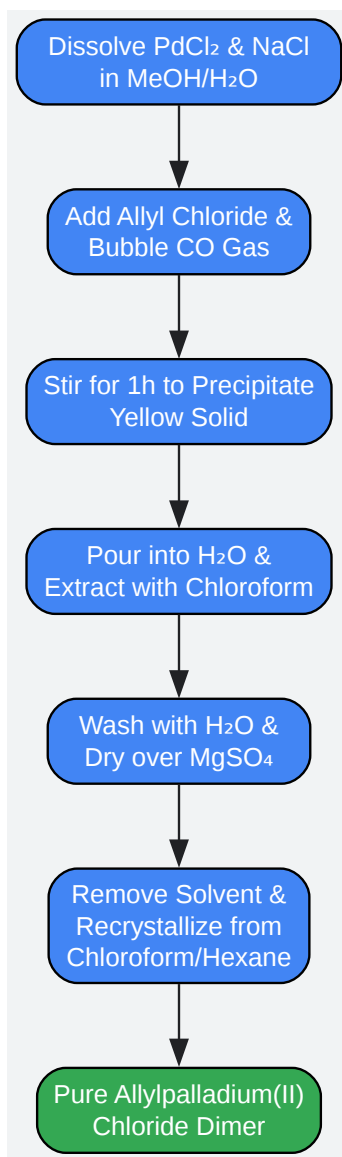
Materials:

- Palladium(II) chloride (PdCl_2)
- Sodium chloride (NaCl)
- Allyl chloride
- Methanol (MeOH)
- Deionized water (H_2O)
- Carbon monoxide (CO) gas
- Chloroform
- Hexane
- Magnesium sulfate (MgSO_4)

Procedure:

- Preparation of Sodium Tetrachloropalladate(II): In a round-bottomed flask equipped with a stir bar, dissolve palladium(II) chloride and sodium chloride in a mixture of methanol and water. Stir the mixture until a clear, reddish-brown solution of Na_2PdCl_4 is formed.[\[6\]](#)
- Reaction: Add an excess of allyl chloride to the solution. Purge the solution by bubbling carbon monoxide gas through it.
- Precipitation: Continue stirring for approximately one hour. The solution's color will change from reddish-brown to yellow, and a flocculent yellow solid will precipitate.[\[6\]](#)
- Extraction: Pour the resulting suspension into a larger volume of water. Extract the product into chloroform.

- Washing and Drying: Wash the combined organic extracts with water and then dry the chloroform layer over anhydrous magnesium sulfate.[6]
- Purification: Remove the solvent under reduced pressure (in vacuo) to yield the crude yellow solid. Recrystallize the product from a chloroform/hexane layered system to obtain the pure, yellow, crystalline dimer.[6]



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **allylpalladium(II) chloride dimer**.

Conclusion

Allylpalladium(II) chloride dimer is an indispensable tool for synthetic chemists. Its well-defined physical properties, predictable reactivity, and role as a gateway to catalytically active monomeric palladium species make it fundamental to the construction of complex organic molecules. The straightforward synthesis and air-stable nature further enhance its appeal for both academic research and industrial applications, including the development of pharmaceuticals and advanced materials.[4]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Allylpalladium chloride dimer - Wikipedia [en.wikipedia.org]
- 2. Allylpalladium(II) Chloride Dimer | 12012-95-2 [chemicalbook.com]
- 3. ≥98.0% (C, elemental analysis), solid, Umicore | Sigma-Aldrich [sigmaaldrich.com]
- 4. usbio.net [usbio.net]
- 5. 12012-95-2 CAS MSDS (Allylpalladium(II) Chloride Dimer) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 6. Article | ChemSpider Synthetic Pages [cssp.chemspider.com]
- 7. Buy Allylpalladium(II) chloride dimer | 12012-95-2 [smolecule.com]
- To cite this document: BenchChem. [physical and chemical properties of allylpalladium(ii) chloride dimer]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b078185#physical-and-chemical-properties-of-allylpalladium-ii-chloride-dimer]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com